

Biuret-15N3 CAS number and molecular weight

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Compound of Interest

Compound Name: *Biuret-15N3*

Cat. No.: *B12057607*

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In-Depth Technical Guide: Biuret-15N3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **Biuret-15N3**, a stable isotope-labeled compound. The guide details its chemical properties, and while specific advanced research applications for **Biuret-15N3** are not extensively documented, this guide outlines its likely role as a tracer and internal standard. Furthermore, it provides detailed protocols for the widely used Biuret protein assay, the primary context for its unlabeled counterpart.

Core Compound Data: Biuret-15N3

Biuret-15N3 is a non-radioactive, stable isotope-labeled version of biuret, where the three nitrogen atoms are replaced with the Nitrogen-15 (¹⁵N) isotope. This labeling makes it a valuable tool in various analytical and research applications, particularly in tracer studies and as an internal standard for mass spectrometry-based quantification.

Property	Value
CAS Number	287484-46-2
Molecular Weight	106.06 g/mol
Molecular Formula	C ₂ H ₅ ¹⁵ N ₃ O ₂

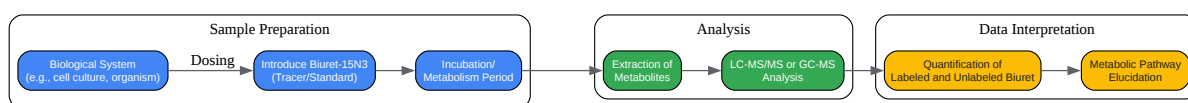
Applications in Research and Drug Development

Stable isotope-labeled compounds like **Biuret-15N3** are crucial in the drug development process and various research fields.[1][2] Their primary applications include:

- **Metabolic Studies:** ^{15}N labeled compounds are used to trace the metabolic fate of molecules in biological systems.[3][4][5] By introducing **Biuret-15N3**, researchers can track its degradation and the incorporation of its nitrogen atoms into other molecules.
- **Quantitative Analysis:** In techniques like mass spectrometry (MS), **Biuret-15N3** can be used as an internal standard. Since it is chemically identical to the unlabeled biuret but has a different mass, it allows for precise quantification of the unlabeled compound in a sample.
- **Tracer in Biosynthetic Pathways:** ^{15}N -labeled precursors are instrumental in elucidating the biosynthetic pathways of natural products.

While specific signaling pathways involving biuret are not well-defined, its metabolic pathway has been studied, particularly in ruminants. These studies indicate that biuret is degraded to urea and subsequently ammonia. The use of ^{15}N -labeled biuret could further elucidate these and other metabolic processes in various organisms.

Below is a generalized workflow illustrating the use of an isotopically labeled compound such as **Biuret-15N3** in a research setting.



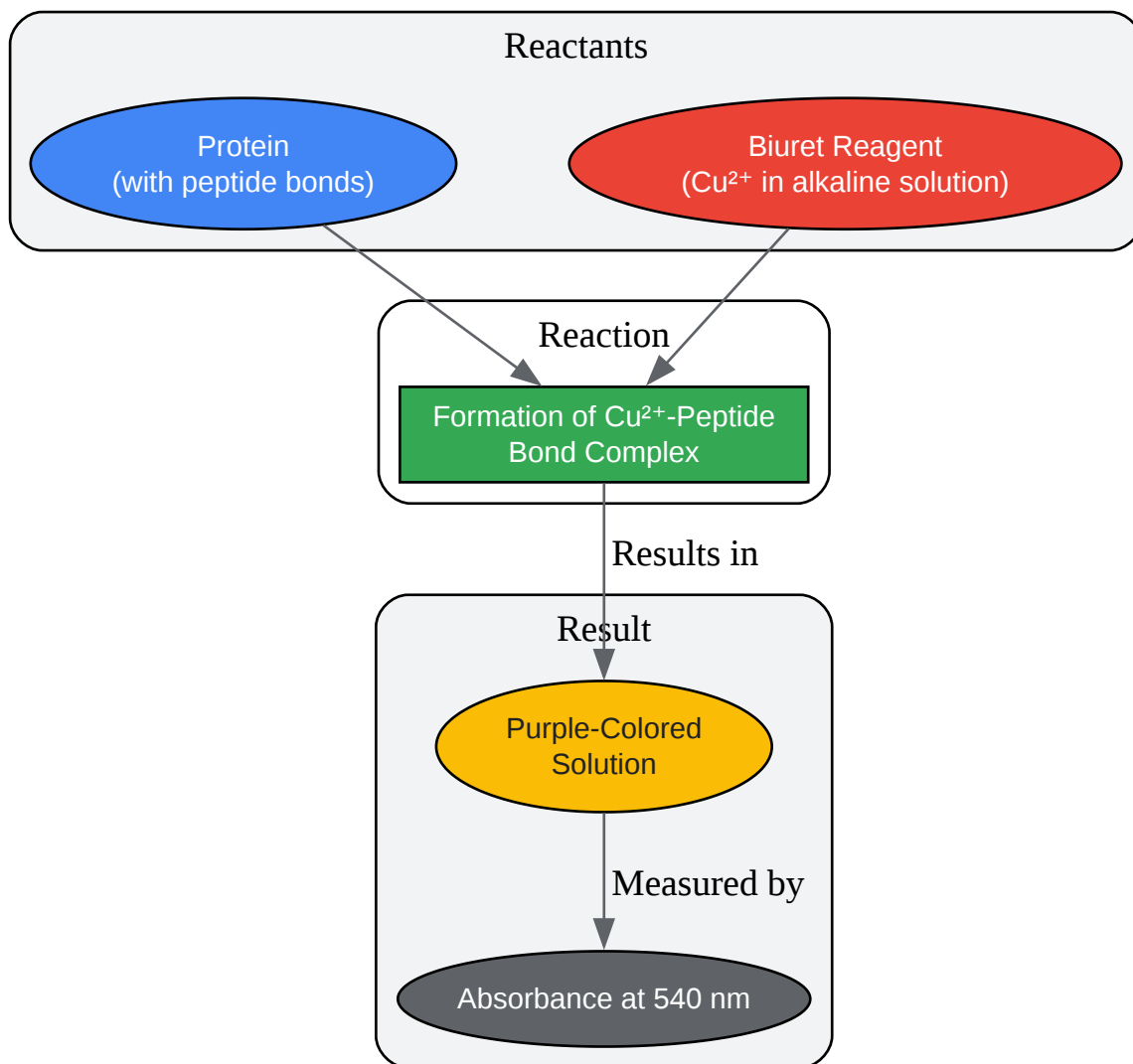
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A generalized workflow for utilizing **Biuret-15N3** in metabolic studies.

Experimental Protocol: The Biuret Protein Assay

The Biuret test is a colorimetric assay used to determine the total protein concentration in a sample. The principle of the assay is that in an alkaline environment, the copper(II) ions in the Biuret reagent form a coordination complex with the peptide bonds of proteins, resulting in a

purple-colored solution. The intensity of the color is directly proportional to the protein concentration.



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